

# Safety, handling, and MSDS for 2-(2-Chloroethoxy)tetrahydro-2H-pyran

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## Compound of Interest

**Compound Name:** 2-(2-Chloroethoxy)tetrahydro-2H-pyran

**Cat. No.:** B1582854

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An In-Depth Technical Guide to the Safe Handling of **2-(2-Chloroethoxy)tetrahydro-2H-pyran**

For Researchers, Scientists, and Drug Development Professionals

## Introduction: Understanding the Utility and Risks

**2-(2-Chloroethoxy)tetrahydro-2H-pyran** (CAS No. 5631-96-9) is a versatile heterocyclic ether widely utilized in synthetic organic chemistry. Its primary application lies in its function as a protecting group for hydroxyl moieties, allowing chemists to selectively manipulate other functional groups within a complex molecule.<sup>[1]</sup> This functionality makes it a valuable intermediate in the synthesis of pharmaceuticals, agrochemicals, and specialty materials.<sup>[2]</sup> The chloroethoxy group enhances its reactivity, making it a key building block for introducing protected hydroxyethyl groups into larger molecular frameworks.<sup>[1]</sup>

However, the same reactivity and structural features that make this compound useful also necessitate a thorough understanding of its potential hazards. This guide, designed for the laboratory professional, provides a comprehensive overview of the safety, handling, and emergency procedures for **2-(2-Chloroethoxy)tetrahydro-2H-pyran**, ensuring its effective use while prioritizing personal and environmental safety.

## Section 1: Chemical and Physical Properties

A foundational aspect of safe handling is understanding a substance's physical characteristics. These properties influence storage conditions, potential exposure routes, and appropriate emergency responses.

Property	Value	Source(s)
CAS Number	5631-96-9	[3]
Molecular Formula	C <sub>7</sub> H <sub>13</sub> ClO <sub>2</sub>	[4][5]
Molecular Weight	164.63 g/mol	[4][5]
Appearance	Colorless to almost colorless clear liquid	[6]
Boiling Point	104 °C @ 25 mmHg / 230.6 °C @ 760 mmHg	[7][8]
Density	~1.12 g/cm <sup>3</sup>	[7]
Flash Point	~65 °C - 87.8 °C (Closed Cup)	[7][8]
Synonyms	2-(2-chloroethoxy)oxane, 2-Chloroethyl tetrahydropyranyl ether	[1][9]

## Section 2: Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication. It is critical to note that different suppliers have provided slightly varying classifications for **2-(2-Chloroethoxy)tetrahydro-2H-pyran**. This guide will present these variations and recommend a conservative approach that encompasses the highest degree of reported hazard.

**In-Field Insight:** The variance in GHS classification among suppliers is not uncommon for specialty chemicals. It can arise from different purity levels, varying data sources, or the use of different classification criteria. For maximum safety, laboratory personnel should always adhere to the more stringent classification.

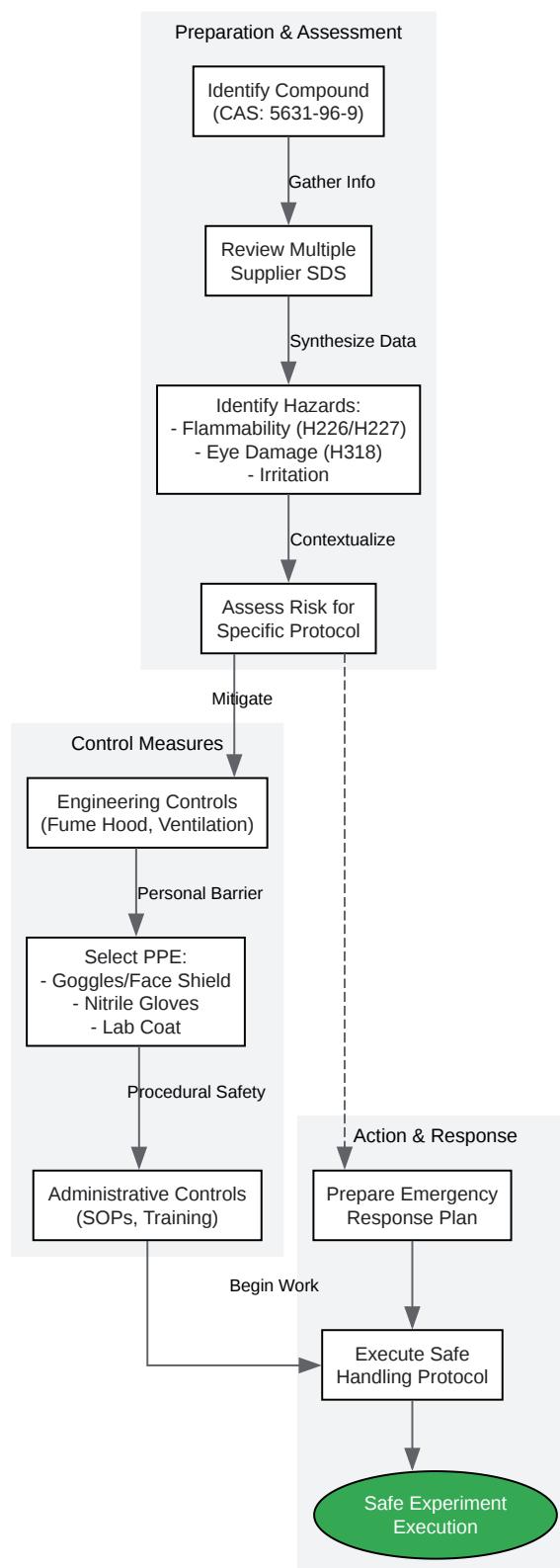
## GHS Hazard Summary

Hazard Class	GHS Category	Hazard Statement	Pictogram	Source(s)
Flammable Liquids	Category 3 or 4	H226: Flammable liquid and vapor OR H227: Combustible liquid		[4][6][10]
Serious Eye Damage	Category 1	H318: Causes serious eye damage	corrosive	[10]
Irritation	Not specified	Causes skin irritation, May cause respiratory irritation		[7]

Authoritative Grounding: Based on the available Safety Data Sheets (SDS), the primary hazards are flammability and the potential for serious eye damage.[4][10] The signal word "Danger" is appropriate given the Category 1 eye hazard.[10]

## Logical Flow for Risk Assessment

The following diagram illustrates the logical workflow for assessing and mitigating the risks associated with handling this compound.

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Caption: Risk assessment workflow for **2-(2-Chloroethoxy)tetrahydro-2H-pyran**.

## Section 3: Safe Handling and Storage Protocols

Adherence to strict protocols is non-negotiable. The following procedures are based on a synthesis of best practices for handling flammable and corrosive/irritating liquids.

### Engineering Controls

- Ventilation: All manipulations of **2-(2-Chloroethoxy)tetrahydro-2H-pyran** must be conducted in a properly functioning chemical fume hood to prevent the inhalation of vapors. [\[11\]](#)
- Ignition Sources: Ensure the work area is free of open flames, hot plates, and spark-producing equipment. Use intrinsically safe or explosion-proof equipment where necessary. [\[12\]](#)[\[13\]](#)
- Static Discharge: Ground and bond containers and receiving equipment during transfers of significant quantities to prevent static electricity buildup. [\[12\]](#)[\[13\]](#)
- Eyewash and Safety Shower: An operational and easily accessible eyewash station and safety shower are mandatory in the immediate work area. [\[11\]](#)

### Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential for preventing exposure.

- Eye/Face Protection: Chemical safety goggles are required at a minimum. Given the risk of serious eye damage (H318), the use of a full-face shield in addition to goggles is strongly recommended. [\[10\]](#)[\[11\]](#)
- Skin Protection: Wear a flame-resistant laboratory coat. Use chemical-resistant gloves, such as nitrile gloves. Always inspect gloves for tears or punctures before use and remove them using the proper technique to avoid skin contact. [\[4\]](#)
- Respiratory Protection: Not typically required when work is performed within a fume hood. If there is a potential for exposure outside of a fume hood (e.g., large spills), a NIOSH-approved respirator with an organic vapor cartridge should be used.

## Step-by-Step Laboratory Handling Protocol

- Preparation: Cordon off the work area. Confirm that the fume hood is operational and that all necessary PPE is correctly donned. Ensure spill cleanup materials are readily available.
- Aliquoting: For transfers, use a grounded setup for larger volumes. For smaller, lab-scale quantities, use pipettes or syringes within the fume hood. Open and handle containers with care.
- During Reaction: Keep the container tightly closed when not in use.[\[12\]](#) Maintain the reaction setup within the fume hood.
- Post-Handling: Thoroughly wash hands with soap and water after handling is complete, even if gloves were worn.[\[4\]](#) Decontaminate all work surfaces.
- Waste Disposal: Dispose of waste, including contaminated consumables and empty containers, in a designated, properly labeled hazardous waste container for flammable liquids. Do not pour down the drain.[\[4\]](#)

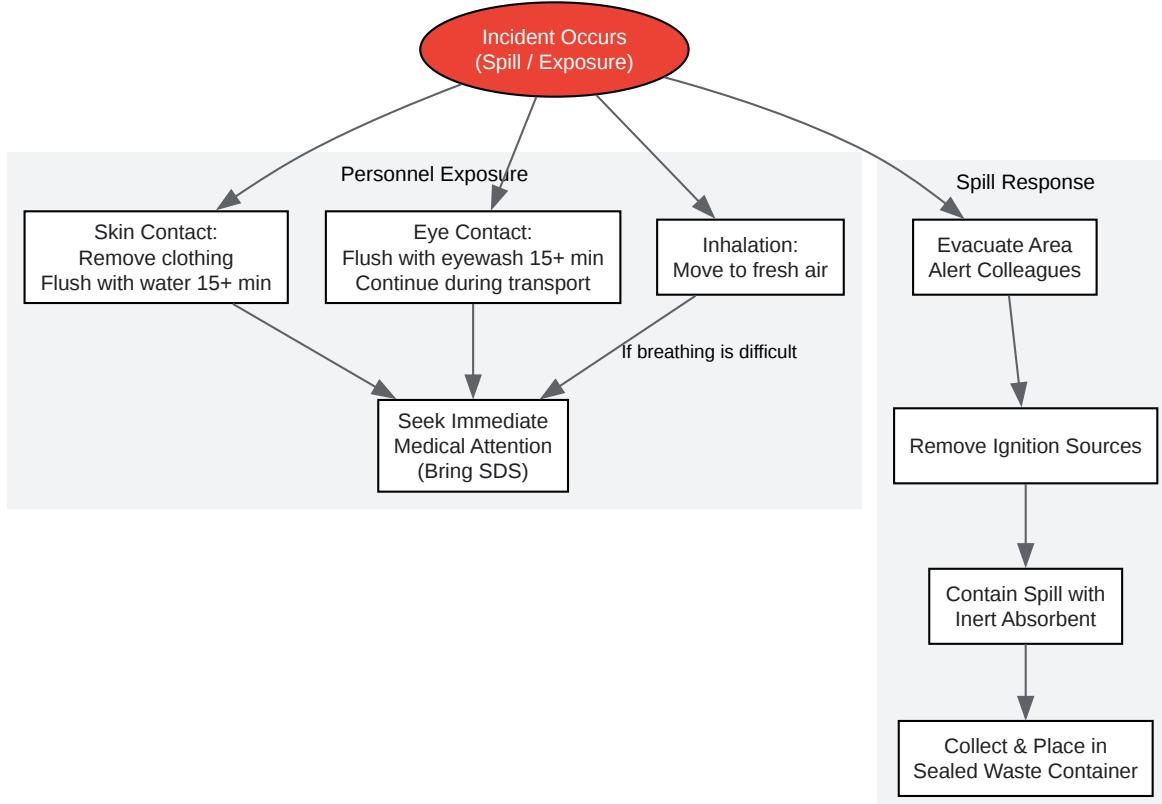
## Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[4\]](#)[\[12\]](#)
- Keep away from heat, sparks, open flames, and other sources of ignition.[\[12\]](#)
- The storage area should be designated for flammable liquids.
- Incompatible Materials: Avoid contact with strong oxidizing agents.[\[11\]](#)[\[12\]](#)

## Section 4: Emergency Procedures

Preparedness is key to mitigating the consequences of an accidental exposure or spill.

### Emergency Response Workflow



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Caption: Workflow for responding to spills or personnel exposure incidents.

## First-Aid Measures

- If Inhaled: Move the person into fresh air. If breathing is difficult or stops, provide artificial respiration. Consult a physician immediately.[4][10]
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Consult a physician.[4][10]
- In Case of Eye Contact: This is a critical exposure route. Rinse thoroughly and cautiously with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses

if present and easy to do. Continue rinsing during transport to the hospital. Seek immediate medical attention from an ophthalmologist.[10]

- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse the mouth with water and consult a physician.[4]

## Firefighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, or carbon dioxide (CO<sub>2</sub>). A water spray can be used to cool containers.[11]
- Unsuitable Extinguishing Media: Do not use a solid water stream, as it may spread the fire.
- Specific Hazards: The compound is a combustible or flammable liquid.[4][10] Vapors are heavier than air and may travel to a source of ignition and flash back. Thermal decomposition can produce hazardous gases, including carbon monoxide, carbon dioxide, and hydrogen chloride gas.[11]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[11]

## Conclusion

**2-(2-Chloroethoxy)tetrahydro-2H-pyran** is a valuable reagent in modern chemical synthesis. Its effective and safe use hinges on a disciplined approach grounded in a comprehensive understanding of its hazards. By implementing robust engineering controls, consistently using appropriate PPE, and adhering to the established protocols for handling and emergencies, researchers can confidently leverage the synthetic utility of this compound while maintaining the highest standards of laboratory safety. Always consult the most recent Safety Data Sheet from your supplier before use.

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